

Application Notes and Protocols for Flow Cytometry Analysis with MK-0668

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Compound of Interest

Compound Name: MK-0668 mesylate

CAS No.: 865111-04-2

Cat. No.: B609076

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Introduction

MK-0668 is a potent and selective antagonist of the unactivated Very Late Antigen-4 (VLA-4), also known as integrin $\alpha 4 \beta 1$.^{[1][2]} VLA-4 is a key adhesion molecule expressed on the surface of various leukocytes, including lymphocytes, monocytes, and eosinophils, but notably absent on neutrophils.^{[3][4]} It plays a critical role in mediating the adhesion of these cells to the vascular endothelium and their subsequent migration into tissues during inflammatory processes.^{[3][5]} The primary ligands for VLA-4 are Vascular Cell Adhesion Molecule-1 (VCAM-1) and fibronectin.^{[3][6]} By blocking the interaction between VLA-4 and its ligands, MK-0668 can effectively inhibit leukocyte infiltration into inflamed tissues, highlighting its therapeutic potential in various inflammatory and autoimmune diseases.^{[5][6]}

These application notes provide detailed protocols for utilizing flow cytometry to characterize the interaction of MK-0668 with VLA-4 on target cells. The provided methodologies are essential for pre-clinical and clinical research aimed at understanding the pharmacodynamics and efficacy of VLA-4 antagonists.

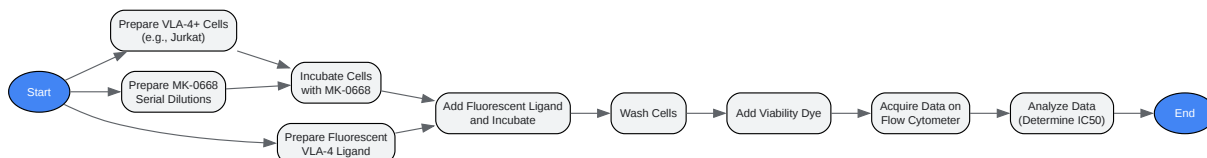
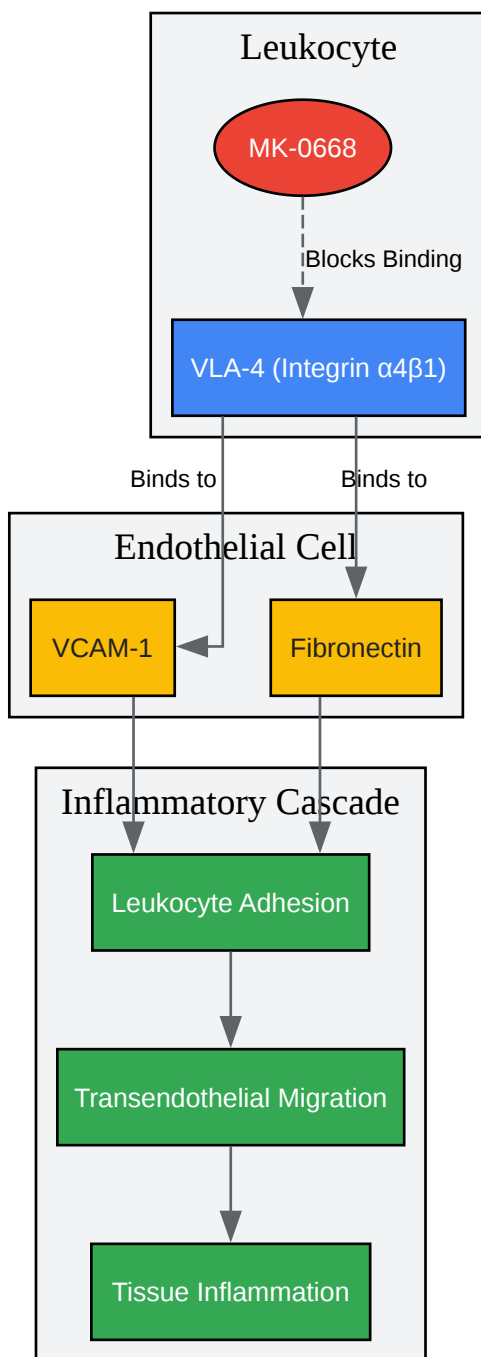
Quantitative Data Summary

The inhibitory potency of MK-0668 has been determined in various species, demonstrating its high affinity for VLA-4. The half-maximal inhibitory concentration (IC50) values are summarized below.

Species	Assay Condition	IC50 (nM)	Reference
Human	Whole Blood	0.13	[1] [2]
Human	Jurkat Cells	0.15	[2]
Dog	Whole Blood	0.19	[1] [2]
Rhesus Monkey	Whole Blood	0.21	[1] [2]
Rat	Whole Blood	0.4	[1] [2]

Signaling Pathway and Mechanism of Action

MK-0668 acts as a competitive antagonist of VLA-4, preventing its binding to VCAM-1 and fibronectin. This blockade disrupts the adhesion and transendothelial migration of leukocytes, which are crucial steps in the inflammatory cascade.





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